

(4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol molecular weight

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Compound of Interest

Compound Name:	1-Boc-4-[(4-Chlorophenyl)hydroxymethyl]piperidine
CAS No.:	639468-65-8
Cat. No.:	B3148250

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An In-depth Technical Guide to the Physicochemical Properties and Analysis of (4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol

Executive Summary

(4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol is a key synthetic intermediate in pharmaceutical research and development, particularly in the creation of novel therapeutics targeting neurological disorders.^[1] The strategic incorporation of a 4-chlorophenyl group, a piperidine core, and a tert-butyloxycarbonyl (Boc) protecting group provides a versatile scaffold for building complex molecular architectures. This guide offers a comprehensive technical overview of this compound, detailing its core physicochemical properties, validated synthesis and purification protocols, and a full suite of analytical methods for structural confirmation and purity assessment. The methodologies described herein are designed to be self-validating, ensuring researchers can confidently synthesize and characterize this valuable building block.

Introduction: Significance in Medicinal Chemistry

The piperidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs. Its conformational flexibility and ability to present substituents in defined three-dimensional space make it ideal for optimizing drug-receptor interactions. The attachment of a (4-chlorophenyl)methanol group introduces a common pharmacophore that can engage in various intermolecular interactions, including hydrophobic and halogen bonding.

The critical feature of the title compound is the tert-butyloxycarbonyl (Boc) protecting group on the piperidine nitrogen. This group serves two primary functions: it deactivates the otherwise reactive secondary amine, preventing unwanted side reactions, and it enhances the molecule's solubility in common organic solvents, simplifying handling and purification.[1] The Boc group is renowned for its stability under a wide range of conditions while being readily removable under mild acidic conditions, making it an indispensable tool in multi-step organic synthesis.[2]

Core Physicochemical Properties

A precise understanding of the molecular properties of (4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol is fundamental to its application in synthesis. The molecular weight directly impacts reaction stoichiometry, analytical characterization, and registration in chemical databases.

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} Figure 1: Chemical Structure of (4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol.

Table 1: Molecular Properties

Property	Value
Molecular Formula	C ₁₇ H ₂₄ ClNO ₃
Average Molecular Weight	325.83 g/mol
Monoisotopic Mass	325.1445 g/mol

Note: Values are calculated based on elemental isotopic compositions.

Synthesis Methodologies

The synthesis of (4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol can be approached via two principal retrosynthetic pathways. The choice of pathway often depends on the availability of starting materials and the desired scale of the reaction.

Pathway A: Grignard Reaction on a Piperidone Core This approach involves the nucleophilic addition of a Grignard reagent to a ketone. It is a powerful C-C bond-forming reaction ideal for constructing the diaryl- or aryl-alkyl methanol moiety.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- **Formation of Grignard Reagent:** 4-Chlorobromobenzene is reacted with magnesium metal in anhydrous diethyl ether to form 4-chlorophenylmagnesium bromide.[\[6\]](#)
- **Nucleophilic Addition:** The freshly prepared Grignard reagent is added to a solution of N-Boc-4-piperidone at low temperature (e.g., 0 °C) to yield the target alcohol.
- **Aqueous Workup:** The reaction is quenched with an acidic aqueous solution (e.g., saturated ammonium chloride) to protonate the intermediate alkoxide and neutralize any remaining Grignard reagent.

Causality: This pathway is highly efficient for creating the central C-C bond. However, it requires strictly anhydrous conditions, as Grignard reagents are highly sensitive to moisture.[\[4\]](#)

Pathway B: Boc Protection of a Precursor Alcohol This pathway is often preferred for its operational simplicity and less stringent reaction conditions. It begins with the commercially available or readily synthesized unprotected alcohol.

- **Precursor Synthesis:** (4-Chlorophenyl)(piperidin-4-yl)methanol can be synthesized by reducing a precursor ester like ethyl piperidine-4-carboxylate to 4-piperidinemethanol,[\[7\]](#)[\[8\]](#) followed by a Grignard reaction.
- **Boc Protection:** The secondary amine of (4-Chlorophenyl)(piperidin-4-yl)methanol is protected using di-tert-butyl dicarbonate ((Boc)₂O) in the presence of a mild base.

Field-Proven Experimental Protocol (Pathway B)

This protocol details the reliable Boc-protection of the precursor amine.

- **Reaction Setup:** To a solution of (4-Chlorophenyl)(piperidin-4-yl)methanol (1.0 eq) in a suitable solvent (e.g., dichloromethane or THF) at 0 °C, add a mild base such as triethylamine (1.2 eq).
- **Reagent Addition:** Add a solution of di-tert-butyl dicarbonate ((Boc)₂O, 1.1 eq) dropwise to the stirred mixture.
- **Reaction Monitoring (Self-Validation):** Allow the reaction to warm to room temperature and stir for 4-16 hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Workup:** Quench the reaction with water. Separate the organic layer, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and filter.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield the crude product, which can then be purified.

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} Figure 2: Workflow for the synthesis and purification of the target compound.

Purification and Isolation

Purification of the final product is critical to remove unreacted starting materials, by-products, and residual reagents. Flash column chromatography is the method of choice for this purpose due to its speed and efficiency.^{[9][10][11][12]}

Protocol for Flash Column Chromatography

- **Column Packing:** Select an appropriately sized silica gel column based on the amount of crude material. Pack the column using a slurry of silica gel in the initial eluent (a low-polarity solvent system).
- **Solvent System Selection:** Determine an optimal solvent system using TLC. A good starting point for compounds of this polarity is a mixture of hexanes and ethyl acetate. The target

compound should have an R_f value of approximately 0.25-0.35 for effective separation.^[13] A gradient elution, starting with low polarity (e.g., 10% EtOAc in hexanes) and gradually increasing to higher polarity (e.g., 40% EtOAc), is typically effective.

- **Sample Loading:** Dissolve the crude product in a minimal amount of the chromatography solvent or a stronger solvent like dichloromethane. Carefully load the solution onto the top of the silica gel bed.^[13]
- **Elution and Fraction Collection:** Apply positive pressure and begin eluting the column with the chosen solvent system. Collect fractions and analyze them by TLC to identify those containing the pure product.
- **Final Isolation:** Combine the pure fractions and remove the solvent under reduced pressure to yield the purified (4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol as a solid or oil.

Analytical Characterization for Structural Verification

A multi-technique approach is required to unambiguously confirm the structure and purity of the synthesized compound. This suite of analyses serves as the final validation of the entire process.

^1H NMR Spectroscopy: Provides information on the proton environment. Expected characteristic signals include:

- **Aromatic Protons:** Doublets in the ~7.2-7.4 ppm range, characteristic of a 1,4-disubstituted benzene ring.
- **Carbinol Proton (-CHOH):** A signal (often a doublet or triplet) around 4.5-5.0 ppm.
- **Piperidine Protons:** A complex series of multiplets from ~1.2 to 4.2 ppm, showing distinct signals for the axial and equatorial protons, which may be broadened due to the conformational dynamics of the Boc group.^[14]^[15]
- **Boc Group Protons:** A characteristic sharp singlet at ~1.45 ppm, integrating to 9 protons.

^{13}C NMR Spectroscopy: Reveals the carbon skeleton of the molecule. Key expected resonances include:

- Boc Carbonyl: ~155 ppm.
- Boc Quaternary Carbon: ~80 ppm.
- Aromatic Carbons: Signals between ~125 and 145 ppm.
- Carbinol Carbon (-CHOH): ~70-75 ppm.
- Piperidine Carbons: Signals in the aliphatic region, typically between ~28 and 45 ppm.

Mass Spectrometry (MS): Confirms the molecular weight of the compound.

- Technique: Electrospray Ionization (ESI) is typically used, often coupled with liquid chromatography (LC-MS).
- Expected Ion: In positive ion mode, the primary observed ion will be the protonated molecule $[\text{M}+\text{H}]^+$ at $m/z \approx 326.15$. Sodium adducts $[\text{M}+\text{Na}]^+$ at $m/z \approx 348.13$ may also be observed. The characteristic isotopic pattern of chlorine ($^{35}\text{Cl}/^{37}\text{Cl}$ ratio of ~3:1) will be visible for these ions, serving as a crucial validation point.

Table 2: Example LC-MS Parameters

Parameter	Condition
Column	C18 reverse-phase (e.g., 50 x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile or Methanol + 0.1% Formic Acid
Gradient	5% to 95% B over 5-10 minutes
Flow Rate	0.3 - 0.5 mL/min
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Range	m/z 100-500
Note: These are starting parameters and should be optimized for the specific instrument used.	

Infrared (IR) Spectroscopy: Identifies key functional groups.

- $\sim 3400\text{ cm}^{-1}$ (broad): O-H stretch from the alcohol.
- $\sim 2975, 2860\text{ cm}^{-1}$: C-H stretches from aliphatic groups.
- $\sim 1685\text{ cm}^{-1}$ (strong): C=O stretch from the Boc carbamate group.
- $\sim 1160\text{ cm}^{-1}$: C-O stretch.
- $\sim 1090\text{ cm}^{-1}$: C-Cl stretch.

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} Figure 3: A comprehensive analytical workflow for structural verification.

Conclusion

This technical guide provides a robust framework for the synthesis, purification, and comprehensive characterization of (4-Chlorophenyl)(1-Boc-piperidin-4-yl)methanol. By focusing

on the fundamental molecular properties, presenting field-tested protocols with clear causal explanations, and detailing a self-validating analytical workflow, this document equips researchers and drug development professionals with the necessary knowledge to confidently utilize this important chemical intermediate. Adherence to these methodologies ensures the production of high-purity material, which is paramount for its successful application in the complex and demanding field of medicinal chemistry.

References

- Flash Chromatography Explained: A Comprehensive Guide. (2024). Chrom Tech, Inc. Available at: [\[Link\]](#)
- A Review Article on Flash Chromatography. (n.d.). Asian Journal of Research in Chemistry. Available at: [\[Link\]](#)
- Flash Chromatography: Principles & Applications. (2025). Phenomenex. Available at: [\[Link\]](#)
- Purification: How to Run a Flash Column. (n.d.). University of Rochester, Department of Chemistry. Available at: [\[Link\]](#)
- What is Flash Chromatography and why should I do it? (2023). Biotage. Available at: [\[Link\]](#)
- Grignard Reaction. (n.d.). Columbia University, Department of Chemistry. Available at: [\[Link\]](#)
- Solution and solid structure of a boc-protected piperidine-spiro-hydantoin as studied by two-dimensional NMR and X-ray crystallography. (2025). ResearchGate. Available at: [\[Link\]](#)
- (4-Chlorophenyl)(pyridin-2-yl)methanol. (n.d.). PubChem. Available at: [\[Link\]](#)
- 4-Piperidinemethanol. (n.d.). PubChem. Available at: [\[Link\]](#)
- Method for preparing 4-[(4-chlorophenyl) (2-pyridyl) methoxy] piperidine. (n.d.). Google Patents.
- ANALYTICAL REPORT - 4-Anilino-1-Boc-piperidine (C₁₆H₂₄N₂O₂). (n.d.). Policija.si. Available at: [\[Link\]](#)

- The Grignard Reaction. (n.d.). Winthrop University, Department of Chemistry. Available at: [\[Link\]](#)
- The Grignard Reaction (Experiment). (2024). Chemistry LibreTexts. Available at: [\[Link\]](#)
- Fentanyl Synthesis Using N-BOC-4-Piperidinone. (n.d.). Defense Technical Information Center. Available at: [\[Link\]](#)
- Synthesis, Dynamic NMR Characterization, and XRD Study of 2,4-Difluorobenzoyl-Substituted Piperazines. (n.d.). MDPI. Available at: [\[Link\]](#)
- NMR-based investigations of acyl-functionalized piperazines concerning their conformational behavior in solution. (n.d.). RSC Publishing. Available at: [\[Link\]](#)
- Efficient deprotection of Boc group in amines and sulfamides using Dawson heteropolyacid catalyst. (n.d.). SciSpace. Available at: [\[Link\]](#)
- bis(4-chlorophenyl)methanol. (n.d.). LookChem. Available at: [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. scispace.com [scispace.com]
- 3. web.mnstate.edu [web.mnstate.edu]
- 4. bohr.winthrop.edu [bohr.winthrop.edu]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. 4-クロロフェニルマグネシウムブロミド 溶液 1.0 M in diethyl ether | Sigma-Aldrich [sigmaaldrich.com]
- 7. 4-Piperidinemethanol | C₆H₁₃NO | CID 420771 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. 4-Piperidinemethanol synthesis - chemicalbook [chemicalbook.com]
- 9. chromtech.com [chromtech.com]
- 10. ajrconline.org [ajrconline.org]
- 11. Flash Chromatography: Principles & Applications | Phenomenex [phenomenex.com]
- 12. biotage.com [biotage.com]
- 13. Purification [chem.rochester.edu]
- 14. researchgate.net [researchgate.net]
- 15. NMR-based investigations of acyl-functionalized piperazines concerning their conformational behavior in solution - RSC Advances (RSC Publishing) [pubs.rsc.org]
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